

# "Ethyl 1-(hydroxymethyl)cyclobutane-1-carboxylate" chemical properties

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## Compound of Interest

Compound Name: *Ethyl 1-(hydroxymethyl)cyclobutane-1-carboxylate*

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## Ethyl 1-(hydroxymethyl)cyclobutane-1-carboxylate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Ethyl 1-(hydroxymethyl)cyclobutane-1-carboxylate** is a substituted cyclobutane derivative with potential applications as a building block in organic synthesis and medicinal chemistry. Its bifunctional nature, possessing both a hydroxyl group and an ethyl ester, makes it a versatile intermediate for the introduction of the 1-(hydroxymethyl)cyclobutane-1-carbonyl moiety into larger molecules. This technical guide provides a comprehensive overview of its chemical properties, a hypothetical synthesis protocol, and safety information based on available data. Due to a lack of extensive studies in publicly accessible literature, experimental data for several physical and spectroscopic properties are currently unavailable.

## Chemical Properties

**Ethyl 1-(hydroxymethyl)cyclobutane-1-carboxylate**, with the CAS number 1195-81-9, is an organic compound featuring a strained cyclobutane ring.<sup>[1]</sup> This structural feature can influence

its reactivity.[\[1\]](#) The molecule's chemical identity and computed properties are summarized below.

Table 1: Chemical Identifiers and Computed Properties

Property	Value	Source
IUPAC Name	ethyl 1-(hydroxymethyl)cyclobutane-1-carboxylate	PubChem <a href="#">[2]</a>
CAS Number	1195-81-9	PubChem <a href="#">[2]</a>
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>3</sub>	PubChem <a href="#">[2]</a>
Molecular Weight	158.19 g/mol	PubChem <a href="#">[2]</a>
Canonical SMILES	CCOC(=O)C1(CCC1)CO	PubChem <a href="#">[2]</a>
InChI Key	PWMQFMMZBJUHID-UHFFFAOYSA-N	PubChem <a href="#">[2]</a>
Computed XLogP3	0.6	PubChem <a href="#">[2]</a>
Computed Hydrogen Bond Donor Count	1	PubChem <a href="#">[2]</a>
Computed Hydrogen Bond Acceptor Count	3	PubChem <a href="#">[2]</a>
Computed Rotatable Bond Count	3	PubChem <a href="#">[2]</a>

Table 2: Physical Properties

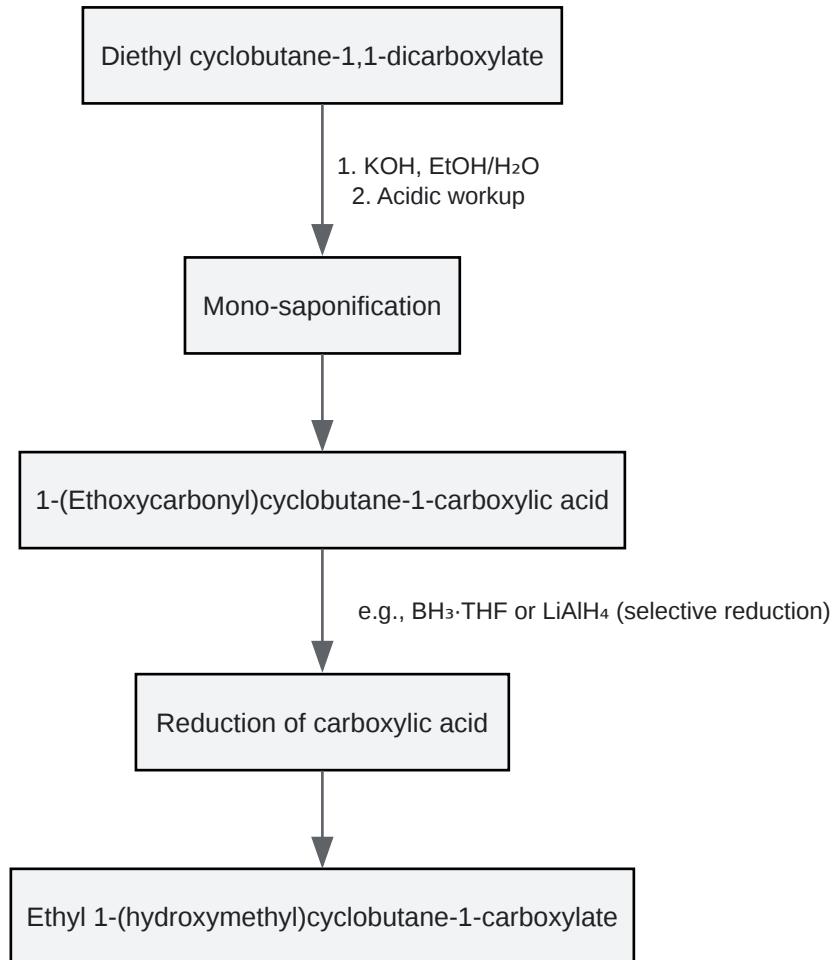
Property	Value	Notes
Boiling Point	Data not available	
Melting Point	Data not available	
Density	Data not available	
Solubility	Data not available	The presence of a hydroxyl group suggests potential for hydrogen bonding, which may influence its solubility. <a href="#">[1]</a>

## Synthesis and Experimental Protocols

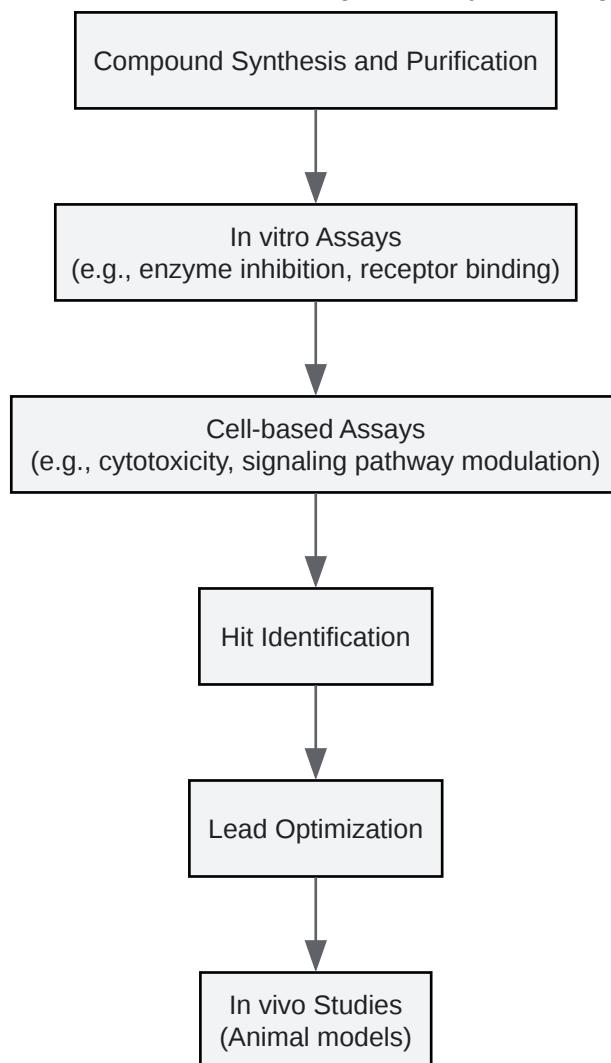
A detailed, experimentally validated synthesis protocol for **Ethyl 1-(hydroxymethyl)cyclobutane-1-carboxylate** is not readily available in the scientific literature. However, a plausible synthetic route can be proposed based on established organic chemistry principles, starting from diethyl cyclobutane-1,1-dicarboxylate.

## Hypothetical Synthesis Workflow

## Hypothetical Synthesis of Ethyl 1-(hydroxymethyl)cyclobutane-1-carboxylate



## General Workflow for Biological Activity Screening

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## References

- 1. CAS 1195-81-9: Cyclobutanecarboxylic acid, 1-(hydroxymethyl) | cymitquimica.com]
- 2. Ethyl 1-(hydroxymethyl)cyclobutane-1-carboxylate | C8H14O3 | CID 15670506 - PubChem [pubchem.ncbi.nlm.nih.gov]
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